

# Personal protective equipment for handling 1-(4-Octylphenyl)ethanone

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## Compound of Interest

Compound Name: 1-(4-Octylphenyl)ethanone

Cat. No.: B152876

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## Essential Safety and Handling Guide for 1-(4-Octylphenyl)ethanone

This guide provides immediate, essential safety and logistical information for handling **1-(4-Octylphenyl)ethanone** in a laboratory setting. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals by outlining detailed operational and disposal plans.

## Physicochemical and Hazard Data

A summary of the key quantitative data for **1-(4-Octylphenyl)ethanone** is presented below. This information is critical for safe handling and storage.

Property	Value	Reference
Molecular Formula	C16H24O	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molar Mass	232.36 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
CAS Number	10541-56-7	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Appearance	Liquid	<a href="#">[4]</a>
Melting Point	18 °C	<a href="#">[1]</a>
Boiling Point	152-153 °C @ 1mm Hg	<a href="#">[1]</a> <a href="#">[4]</a>
Density	0.919 g/cm³	<a href="#">[1]</a>
Flash Point	Combustible liquid	<a href="#">[5]</a>

## Hazard Identification and Personal Protective Equipment (PPE)

**1-(4-Octylphenyl)ethanone** is classified with the following hazards:

- Causes skin irritation.[\[6\]](#)
- Causes serious eye irritation.[\[6\]](#)
- May cause respiratory irritation.[\[6\]](#)

To mitigate these risks, the following personal protective equipment is mandatory:

PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene).	To prevent skin contact and irritation.[6][7]
Eye and Face Protection	Safety glasses with side shields or goggles. A face shield may be required for splash hazards.	To protect eyes from splashes and irritation.[6][8]
Skin and Body Protection	Laboratory coat. Additional chemical-resistant apron and sleeves may be necessary for larger quantities.	To prevent contamination of personal clothing and skin.[9][10]
Respiratory Protection	Use in a well-ventilated area. A NIOSH-approved respirator may be required if ventilation is inadequate or for large spills.	To avoid inhalation of vapors and potential respiratory irritation.[6][9]

## Operational Plan: Step-by-Step Handling Procedure

Adherence to the following protocol is crucial for the safe handling of **1-(4-Octylphenyl)ethanone**.

- Preparation and Precaution:
  - Ensure a well-ventilated work area, preferably a chemical fume hood.[5][6]
  - Locate the nearest safety shower and eyewash station before beginning work.
  - Don all required personal protective equipment as specified in the table above.
- Handling the Chemical:
  - Avoid direct contact with skin and eyes.[1][6]
  - Do not breathe vapors or mists.[6]

- Keep the container tightly closed when not in use.[6]
- Keep away from heat, sparks, and open flames as it is a combustible liquid.[5][11]
- In Case of Exposure:
  - Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, including under the eyelids. Seek immediate medical attention.[4][6]
  - Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing. Get medical attention if irritation occurs.[4][6]
  - Inhalation: Move the person to fresh air. If breathing is difficult, seek medical attention.[1][6]
  - Ingestion: Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterwards. Seek immediate medical attention.[1][4]

## Disposal Plan: Step-by-Step Waste Management

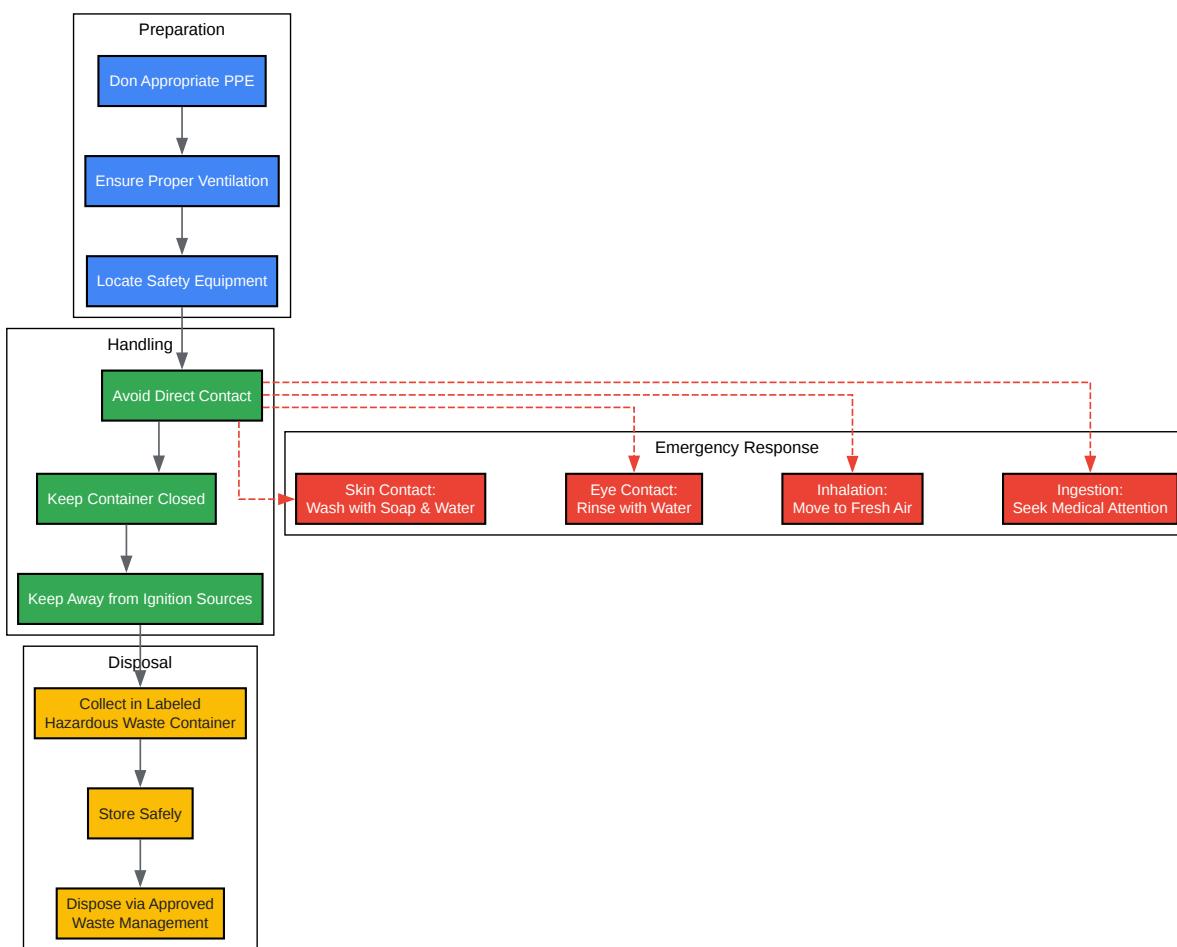
Proper disposal of **1-(4-Octylphenyl)ethanone** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

- Waste Collection:
  - Collect all waste material, including any contaminated absorbent materials from spills, in a designated and properly labeled hazardous waste container.
  - Do not mix with other waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.
- Container Management:
  - Keep waste containers tightly closed and store in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents and bases.[6][11]
- Final Disposal:

- Dispose of the chemical waste through an approved waste disposal plant.[5][6] Contact your institution's EHS office for specific procedures and to arrange for pickup.

## Experimental Workflow and Safety Protocol

## Workflow for Safe Handling and Disposal of 1-(4-Octylphenyl)ethanone

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Caption: Logical workflow for the safe handling and disposal of **1-(4-Octylphenyl)ethanone**.

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